

Application Notes and Protocols for In Vivo Glycolaldehyde-2-13C Labeling Studies

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Compound of Interest

Compound Name: Glycolaldehyde-2-13C

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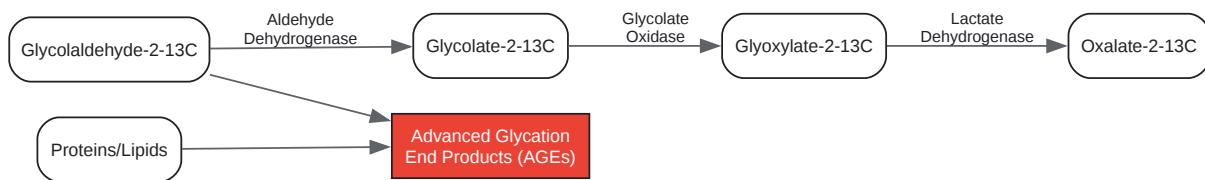
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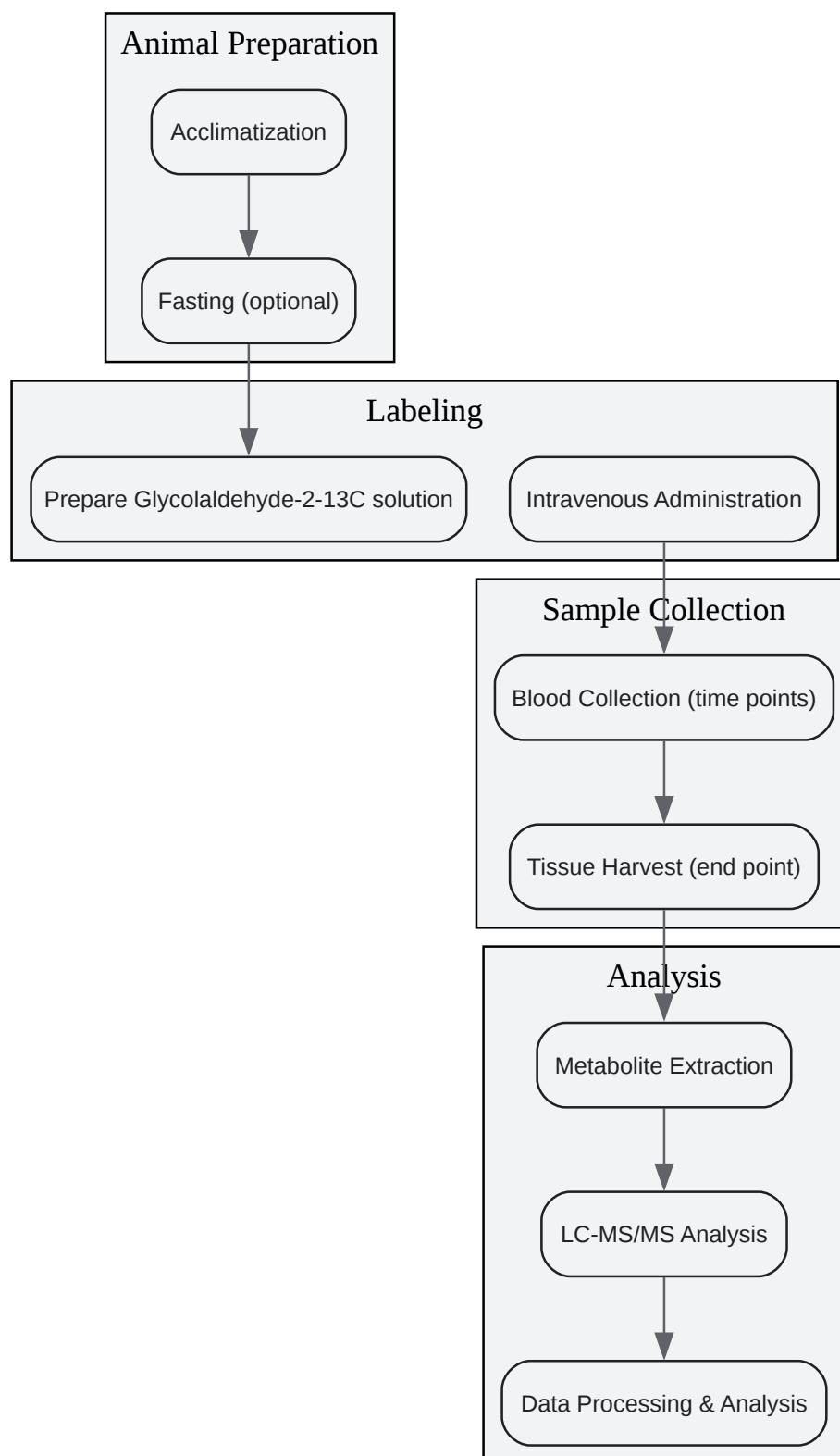
Introduction:

Glycolaldehyde is the simplest monosaccharide and a reactive dicarbonyl compound implicated in the formation of advanced glycation end products (AGEs), which are associated with aging and the pathogenesis of various diseases, including diabetes and neurodegenerative disorders. In vivo labeling studies using stable isotopes like ¹³C are powerful tools for tracing the metabolic fate of compounds, elucidating metabolic pathways, and quantifying flux through these pathways. This document provides a detailed protocol for in vivo metabolic labeling studies in rodents using **Glycolaldehyde-2-13C**. The protocol covers animal handling, administration of the labeled compound, sample collection, and analysis by mass spectrometry.

Metabolic Pathway of Glycolaldehyde

Glycolaldehyde can be metabolized through several pathways. It can be oxidized to glycolate, which can then be converted to glyoxylate. Glyoxylate can enter the glyoxylate cycle (in organisms possessing it) or be further metabolized to oxalate. Alternatively, glycolaldehyde can be a substrate for aldose reductase or be involved in the formation of AGEs. The ¹³C label on the second carbon allows for tracing its incorporation into downstream metabolites.



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